

Dienogest-d5 CAS number and molecular weight

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Compound of Interest

Compound Name: *Dienogest-d5*

Cat. No.: *B12405094*

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Dienogest-d5: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dienogest-d5**, a deuterated analog of the synthetic progestogen Dienogest. This document consolidates key chemical and physical data, and outlines its primary applications in research and development, particularly in pharmacokinetic and metabolic studies.

Core Compound Data

Dienogest-d5 is a stable isotope-labeled version of Dienogest, which is widely used in oral contraceptives and for the treatment of endometriosis. The incorporation of five deuterium atoms makes it an ideal internal standard for quantitative bioanalytical assays using mass spectrometry.

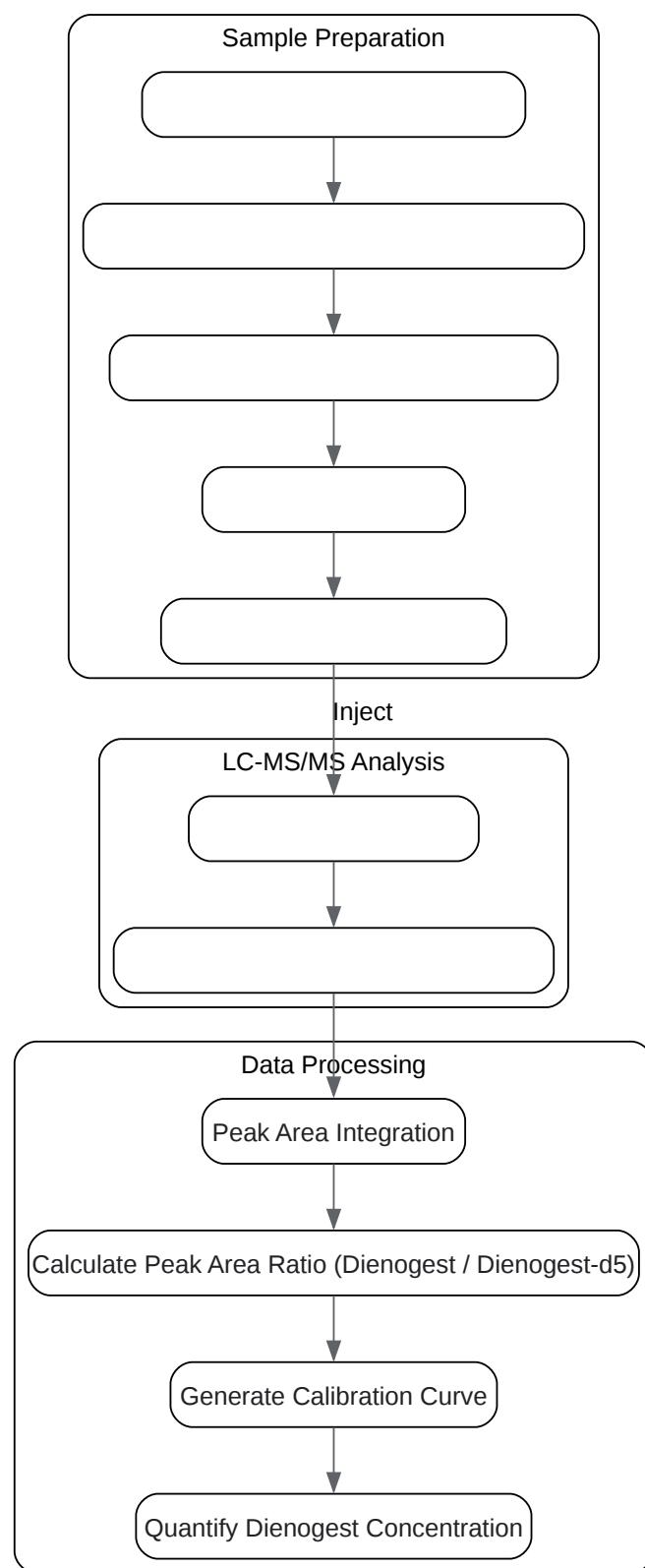
Parameter	Value	Citations
Chemical Name	(17 α)-17-Hydroxy-3-oxo-19-norpregna-4,9-diene-21-nitrile-d5	[1] [2]
Synonyms	STS 557-d5, Dienogestril-d5, Endometrin-d5	[1] [3]
Molecular Formula	C ₂₀ H ₂₀ D ₅ NO ₂	[1] [4] [5]
Molecular Weight	316.45 g/mol	[1] [3] [4]
CAS Number	Not Available (NA)	[1] [5]
Unlabeled CAS Number	65928-58-7	[1] [2] [3] [6] [7]
Appearance	Pale Beige to Yellow Solid	[1] [4]
Solubility	Chloroform, Methanol	[4]
Storage	2-8°C Refrigerator or -20°C	[1] [4]

Applications in Research and Development

Dienogest-d5 serves as a critical tool in preclinical and clinical drug development. Its primary application is as an internal standard in bioanalytical methods, such as liquid chromatography-mass spectrometry (LC-MS), to accurately quantify the concentration of Dienogest in biological matrices. The stable isotope label ensures that **Dienogest-d5** has nearly identical chemical and physical properties to Dienogest, but is distinguishable by its mass.

Experimental Workflow: Bioanalytical Quantification of Dienogest

The following diagram illustrates a typical experimental workflow for the quantification of Dienogest in a biological sample using **Dienogest-d5** as an internal standard.

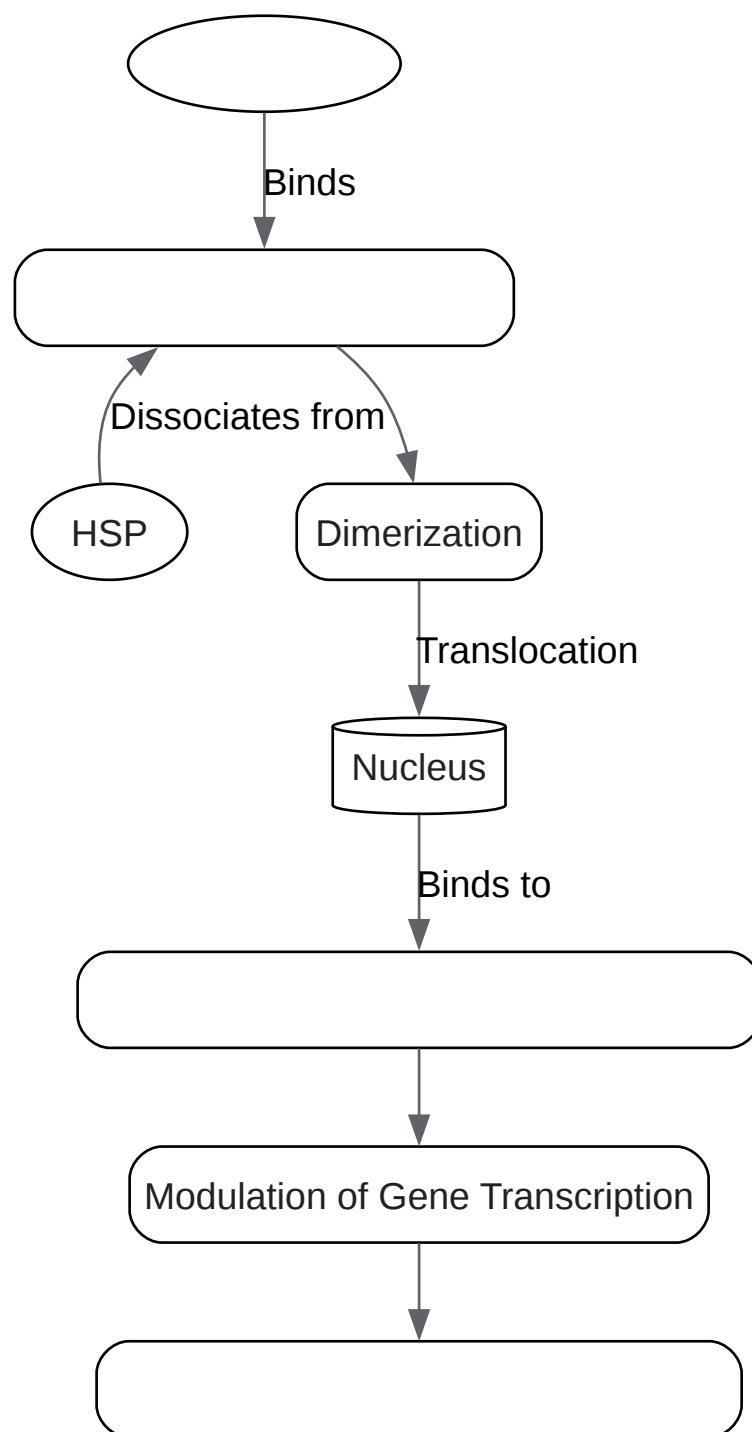


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Workflow for Dienogest quantification.

Signaling Pathway of Dienogest

Dienogest exerts its therapeutic effects primarily through its progestogenic activity. It acts as a selective agonist for the progesterone receptor (PR). The binding of Dienogest to the PR initiates a signaling cascade that ultimately modulates gene expression in target tissues.



[Click to download full resolution via product page](#)*Simplified Dienogest signaling pathway.*

Experimental Protocol: General Method for Dienogest Quantification in Plasma

The following provides a generalized protocol for the quantification of Dienogest in human plasma. Specific parameters may require optimization based on the instrumentation and reagents available.

1. Preparation of Standards and Quality Controls:

- Prepare a stock solution of Dienogest and **Dienogest-d5** in methanol.
- Serially dilute the Dienogest stock solution to prepare calibration standards.
- Prepare quality control (QC) samples at low, medium, and high concentrations.

2. Sample Preparation:

- To 100 μ L of plasma sample, standard, or QC, add 25 μ L of the **Dienogest-d5** internal standard working solution.
- Precipitate proteins by adding 300 μ L of acetonitrile.
- Vortex mix for 1 minute and centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.

3. LC-MS/MS Conditions:

- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.

- Column: A C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8 μ m).
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μ L.
- MS System: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- MRM Transitions:
 - Dienogest: Specific parent > daughter ion transition
 - **Dienogest-d5**: Specific parent > daughter ion transition

4. Data Analysis:

- Integrate the peak areas for Dienogest and **Dienogest-d5**.
- Calculate the peak area ratio of Dienogest to **Dienogest-d5**.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards using a weighted linear regression.
- Determine the concentration of Dienogest in the samples and QCs from the calibration curve.

Disclaimer: This guide is intended for research and informational purposes only. The experimental protocol provided is a general example and should be adapted and validated for specific laboratory conditions.

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